

Essential Safety and Logistical Guide for Handling ReACp53

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Compound of Interest

Compound Name: ReACp53

Cat. No.: B1574799

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **ReACp53**, a cell-penetrating peptide designed to inhibit p53 amyloid formation.[1][2] Adherence to these guidelines is essential for ensuring laboratory safety, maintaining the integrity of the compound, and generating reliable experimental results. In the absence of a comprehensive, publicly available Safety Data Sheet (SDS) specific to **ReACp53**, the following recommendations are based on best practices for handling potent, cell-penetrating peptide compounds in a research setting.[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all experimental procedures involving **ReACp53** to ensure the appropriate level of personal protection.[3] The following table summarizes the recommended PPE for handling this compound.

| PPE Category | Item | Specifications and Use |
|-------------------------|--|--|
| Eye and Face Protection | Safety Goggles | Required for all procedures to protect against dust particles and liquid splashes. Must meet ANSI Z87.1 standards.[3] |
| Face Shield | Recommended in addition to goggles when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder or when handling larger volumes.[3][4] | |
| Body Protection | Laboratory Coat | A standard, buttoned lab coat is the minimum requirement to protect clothing and skin from potential splashes.[3] |
| Hand Protection | Chemical-Resistant Gloves | Disposable nitrile gloves are recommended. Gloves should be inspected before use and changed immediately after known or suspected contact with ReACp53.[3] Consider double-gloving for higher-risk procedures.[4] |
| Respiratory Protection | Respirator / Dust Mask | Recommended when weighing or handling the lyophilized powder to minimize the risk of inhaling fine particles. All handling of the powder should ideally be performed in a certified chemical fume hood or biological safety cabinet.[3][4] |

| | | |
|----------------|-------------------------------|---|
| General Attire | Long Pants & Closed-Toe Shoes | Required minimum attire for working in any laboratory where hazardous materials are handled.[3] |
|----------------|-------------------------------|---|

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintain the stability and integrity of **ReACp53**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or compromised seals.
- **Storage of Lyophilized Powder:** Store the lyophilized peptide at -20°C for long-term stability (stable for up to 3 years).[1][2] Keep the container tightly sealed and protected from moisture and light.
- **Storage of Stock Solutions:** Once reconstituted, aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.[2] Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[5]

Reconstitution and Preparation of Solutions

- **Environment:** All manipulations of the lyophilized powder, including weighing and initial reconstitution, should be performed in a chemical fume hood or a biological safety cabinet to contain any airborne particles.
- **Solubility:** **ReACp53** is soluble in water (H₂O) at concentrations of ≥ 50 mg/mL (19.10 mM) and in DMSO at 10 mg/mL (3.82 mM).[1][2] For cell-based assays, sterile PBS (pH 8.5) has also been used for reconstitution.[6] If using water as the solvent, it is recommended to filter and sterilize the solution with a 0.22 µm filter before use in cell culture.[5]
- **Procedure:** Before opening, allow the vial to equilibrate to room temperature to prevent condensation. Add the desired volume of sterile solvent to the vial, cap it securely, and gently vortex or sonicate to ensure complete dissolution.[7]

Disposal Plan

All waste materials contaminated with **ReACp53** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations. Do not dispose of **ReACp53** or contaminated materials in the regular trash or down the drain.[4]

- Solid Waste: Collect all contaminated solid waste, including gloves, pipette tips, and empty vials, in a designated and clearly labeled hazardous waste container.[3]
- Liquid Waste: Collect all unused or waste solutions of **ReACp53** in a sealed and clearly labeled hazardous chemical waste container.[3]
- Sharps: Any needles or syringes used for handling **ReACp53** solutions must be disposed of in a designated sharps container. If the syringe contains residual peptide, it should be disposed of as hazardous chemical waste.
- Decontamination: Decontaminate work surfaces with an appropriate cleaning agent after handling the peptide.

Quantitative Data Summary

| Property | Value |
|-----------------------|---|
| Molecular Formula | C ₁₀₈ H ₂₀₆ N ₅₂ O ₂₄ [1] |
| Molecular Weight | 2617.13 g/mol [1] |
| Purity | >98% (HPLC)[1] |
| Solubility | H ₂ O: ≥ 50 mg/mL (19.10 mM)[1]DMSO: 10 mg/mL (3.82 mM)[2] |
| Storage (Lyophilized) | -20°C (up to 3 years)[2] |
| Storage (Solution) | -20°C (up to 1 month)[5]-80°C (up to 6 months) [5] |

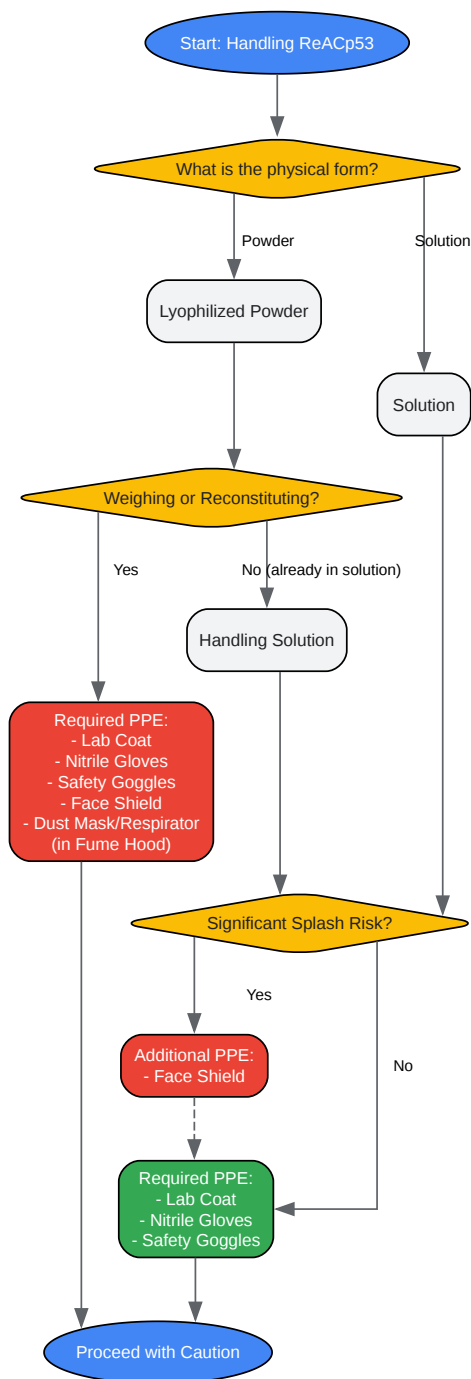
Experimental Protocol: In Vitro Cell Viability Assay

This protocol outlines a general procedure for treating cancer cell lines with **ReACp53** to assess its effect on cell viability.

- Cell Seeding: Plate cancer cells (e.g., OVCAR3, S1 GODL) in a 96-well plate at a predetermined density and allow them to adhere and establish for 24 hours.[6]
- Preparation of **ReACp53** Working Solutions: Prepare a series of dilutions of the **ReACp53** stock solution in the appropriate cell culture medium to achieve the desired final concentrations for treatment (e.g., a range from 0 to 10 μM).[6]
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **ReACp53**. Include a vehicle-only control (medium with the same concentration of solvent used for the stock solution).
- Incubation: Incubate the cells for a specified period (e.g., 16 to 72 hours), depending on the cell line and experimental goals.[2][8]
- Assessment of Cell Viability: After the incubation period, assess cell viability using a suitable method, such as an MTS assay or Annexin V/PI staining followed by flow cytometry.[8]
- Data Analysis: Quantify the results and calculate metrics such as EC_{50} values to determine the concentration of **ReACp53** that inhibits cell viability by 50%.[8]

Visualizations

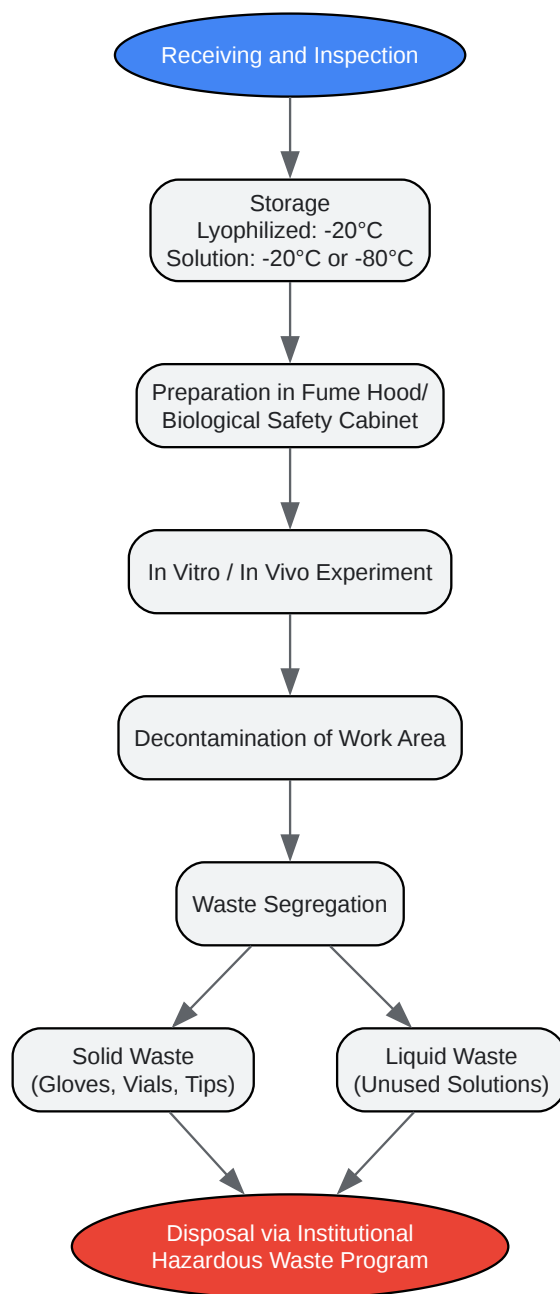
PPE Selection Logic for Handling ReACp53



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Caption: PPE selection logic for handling **ReACp53**.

Operational Workflow for Handling ReACp53



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Caption: Operational workflow for handling **ReACp53**.

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